

2,6-Dichlorobenzyl alcohol safety and handling precautions

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Compound of Interest

Compound Name: 2,6-Dichlorobenzyl alcohol

Cat. No.: B098724

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An In-depth Technical Guide to the Safety and Handling of **2,6-Dichlorobenzyl alcohol**

This guide provides comprehensive safety and handling information for **2,6-Dichlorobenzyl alcohol**, intended for researchers, scientists, and professionals in drug development. It covers hazard identification, protective measures, emergency procedures, and toxicological data, presented through structured tables and logical diagrams to ensure clarity and accessibility.

Chemical Identification and Physical Properties

2,6-Dichlorobenzyl alcohol is a solid organic compound.^[1] Key identification and physical data are summarized below.

Table 1: Physical and Chemical Properties of **2,6-Dichlorobenzyl alcohol**

Property	Value	Reference
CAS Number	15258-73-8	[2]
Molecular Formula	C ₇ H ₆ Cl ₂ O	[2]
Molecular Weight	177.03 g/mol	[1]
Appearance	Solid	[1]
Melting Point	96-98 °C	[1]
Storage Class	11 (Combustible Solids)	[1]

Hazard Identification and Classification

According to the available Safety Data Sheet (SDS), **2,6-Dichlorobenzyl alcohol** is not classified as a hazardous substance or mixture.^[2] However, it is crucial to handle all laboratory chemicals with appropriate caution.

In contrast, other isomers of dichlorobenzyl alcohol are classified with specific hazards. For instance, 2,4-Dichlorobenzyl alcohol is listed as causing serious eye damage, being harmful if inhaled, and harmful to aquatic life with long-lasting effects.^[3] 3,4-Dichlorobenzyl alcohol is classified as harmful if swallowed or in contact with skin.^[4] 3,5-Dichlorobenzyl alcohol is noted to cause serious eye irritation, skin irritation, and may cause respiratory irritation.^{[5][6]}

Toxicological Data

No specific toxicity data is available for **2,6-Dichlorobenzyl alcohol**.^[2] For context, the following table summarizes toxicological data for the 2,4-Dichlorobenzyl alcohol isomer.

Table 2: Toxicological Data for 2,4-Dichlorobenzyl alcohol

Test	Species	Route	Value	Guideline	Reference
Acute Toxicity (LC50)	Rainbow Trout (Oncorhynchus mykiss)	-	13.3 mg/l (96 h)	OECD Test Guideline 203	
Acute Toxicity (EC50)	Water Flea (Daphnia magna)	-	17.75 mg/l (48 h)	OECD Test Guideline 202	
Repeated Dose Toxicity (NOAEL)	Rat	Oral	400 mg/kg (90 d)	-	
Prenatal Developmental Toxicity (NOAEL)	Rat	Oral	400 mg/kg/day	-	[3]
Mutagenicity (in vitro)	-	-	Negative	OECD Test Guideline 476	

Experimental Protocols

While specific experimental reports for **2,6-Dichlorobenzyl alcohol** are not available, methodologies for assessing the safety of related isomers follow standardized guidelines.

Prenatal Developmental Toxicity Study (based on 2,4-Dichlorobenzyl alcohol)[3]

- Objective: To assess the effect of the substance on pregnant females and prenatal development.
- Test System: Sprague-Dawley rats.
- Methodology:
 - Pregnant rats are administered varying doses of the test substance (e.g., 0, 25, 100, 400, and 800 mg/kg/day) daily via oral gavage.[3]

- The administration period covers the critical period of organogenesis, typically from gestation day 6 to 19.[3]
- Maternal health is monitored throughout the study, tracking body weight and food consumption.[3]
- On gestation day 20, pregnant dams are euthanized, and caesarean sections are performed.[3]
- Endpoints evaluated include maternal systemic toxicity (e.g., liver changes) and effects on fetuses, such as fetal and placental weights, and examination for external, visceral, and skeletal malformations.[3]
- Data Analysis: The No-Observed-Adverse-Effect Level (NOAEL) is determined for both maternal and developmental toxicity. For 2,4-Dichlorobenzyl alcohol, the NOAEL was established at 400 mg/kg/day.[3]

Handling and Storage

Safe Handling:

- Avoid all personal contact, including the inhalation of dust.[7]
- Use in a well-ventilated area or under a fume hood.[7]
- Prevent the formation and dispersion of dust.[8][9]
- Do not eat, drink, or smoke in handling areas.[4][7]
- Wash hands thoroughly after handling the substance.[2][9]
- Contaminated work clothing should be laundered separately before reuse.[7]

Storage:

- Store in original, tightly closed containers.[2][7]
- Keep in a dry, cool, and well-ventilated place.[7][9][10]

- Protect containers from physical damage.[7]
- Store away from incompatible materials such as oxidizing agents.[6][7]

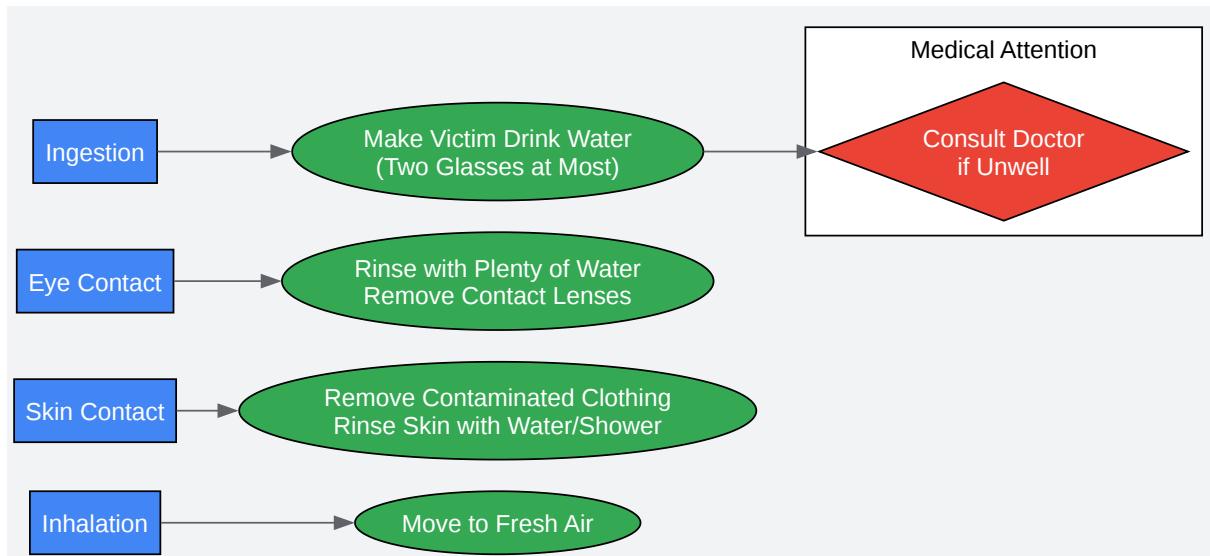
Personal Protective Equipment (PPE)

Appropriate PPE should be worn to minimize exposure.[11]

- Eye/Face Protection: Use safety glasses with side-shields or goggles approved under standards such as EN 166 (EU) or NIOSH (US).[2][5]
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[2] Follow proper glove removal technique to avoid skin contact.[2][12] Wear appropriate protective clothing to prevent skin exposure.[5][11]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator. A type N95 (US) or type P2 (EN 143) filter is recommended.[1]

First Aid Measures

The following diagram outlines the logical flow for first aid in case of exposure.



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First aid procedures for different exposure routes.

Specific First Aid Instructions:

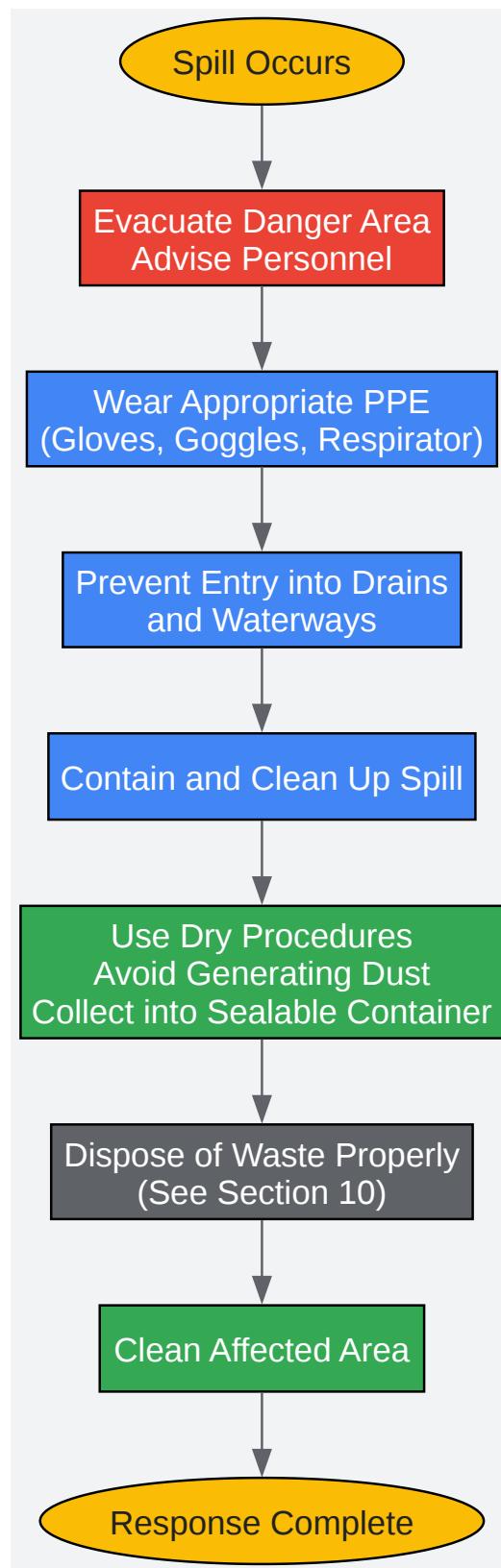
- Inhalation: Move the person to fresh air.[\[2\]](#)
- Skin Contact: Take off all contaminated clothing immediately and rinse the skin with water or shower.[\[2\]](#)
- Eye Contact: Rinse eyes with plenty of water.[\[2\]](#) Remove contact lenses if present and easy to do.[\[2\]](#)
- Ingestion: Have the victim drink water (up to two glasses).[\[2\]](#) Consult a physician if feeling unwell.[\[2\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), foam, or dry powder. No limitations on extinguishing agents are given for this substance.[\[2\]](#)
- Specific Hazards: The substance is combustible. Thermal decomposition can lead to the release of irritating or toxic gases and vapors, including carbon monoxide, carbon dioxide, hydrogen chloride, and phosgene.[\[7\]](#)[\[13\]](#)
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[13\]](#)
- Additional Precautions: Use a water spray jet to suppress gases, vapors, and mists.[\[2\]](#) Prevent fire-extinguishing water from contaminating surface water or groundwater systems.[\[2\]](#)

Accidental Release Measures

The workflow below details the standard procedure for responding to a chemical spill.



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Workflow for handling a chemical spill.

Personal and Environmental Precautions:

- Non-emergency Personnel: Avoid inhaling dust and contacting the substance. Ensure adequate ventilation and evacuate the area.
- Emergency Responders: Refer to Section 6 for appropriate personal protective equipment.
- Environmental: Prevent the product from entering drains or water courses.[7]

Containment and Cleanup:

- Cover drains to prevent entry.[2]
- For dry spills, use dry cleanup procedures to avoid generating dust.[7] Sweep up, shovel, or vacuum the material into a clean, dry, sealable, and labeled container for disposal.[7]
- Clean the affected area thoroughly after material pickup is complete.

Disposal Considerations

Waste material must be disposed of in accordance with all applicable national, regional, and local regulations.[2][4] Chemicals should be left in their original containers without mixing with other waste.[2] Uncleaned containers should be handled in the same manner as the product itself.[2]

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